

An In-depth Technical Guide to the Chemical Structure and Properties of Bulan

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bulan*

Cat. No.: *B089627*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bulan, chemically known as 1,1-bis(p-chlorophenyl)-2-nitrobutane, is an organochlorine insecticide. This document provides a comprehensive overview of its chemical structure, properties, and known toxicological effects. While specific mechanistic studies on **Bulan** are limited in publicly accessible literature, this guide synthesizes available data and draws parallels with other organochlorine insecticides to provide a detailed understanding of its likely mechanism of action. This guide is intended for researchers, scientists, and drug development professionals interested in the toxicology and pharmacology of organochlorine compounds.

Chemical Structure and Properties

Bulan is a chlorinated hydrocarbon with the molecular formula $C_{16}H_{15}Cl_2NO_2$. Its structure features two p-chlorophenyl groups attached to the first carbon of a nitrobutane chain.

Table 1: Chemical and Physical Properties of **Bulan**

Property	Value	Source
IUPAC Name	1-chloro-4-[1-(4-chlorophenyl)-2-nitrobutyl]benzene	PubChem
Molecular Formula	C ₁₆ H ₁₅ Cl ₂ NO ₂	PubChem
Molecular Weight	324.20 g/mol	Cheméo
CAS Number	117-26-0	PubChem
Appearance	Crystalline solid (inferred)	General knowledge
Melting Point	Not available	-
Boiling Point	Not available	-
Water Solubility	Low (inferred from structure)	General knowledge
LogP (Octanol/Water)	High (inferred from structure)	General knowledge

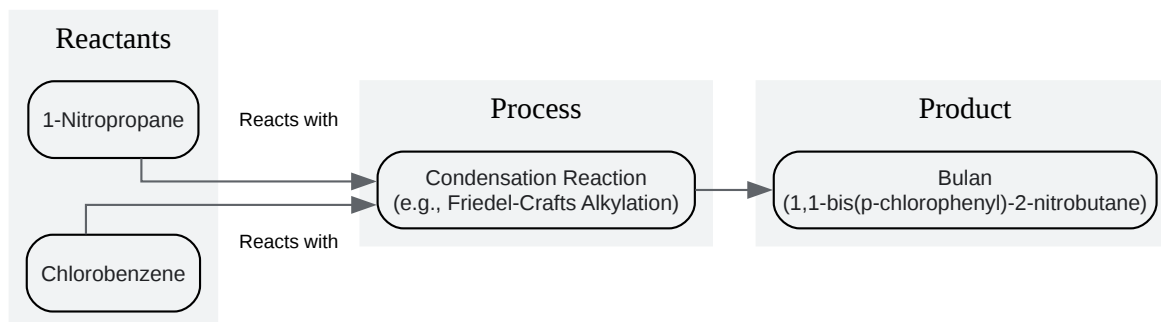
Bulan was often used in combination with a structurally similar compound, 1,1-bis(p-chlorophenyl)-2-nitropropane (Prolan), in a commercial insecticide formulation known as Dilan.

Synthesis

While a detailed, step-by-step experimental protocol for the synthesis of **Bulan** is not readily available in peer-reviewed literature, a plausible synthetic route can be inferred from general organic chemistry principles.

Postulated Synthesis Workflow

The synthesis likely involves the reaction of 1-nitropropane with a suitable chlorobenzene derivative. A potential pathway could be the condensation of 1,1-dichloro-2-nitrobutane with chlorobenzene in the presence of a Friedel-Crafts catalyst.



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Caption: Postulated synthesis pathway for **Bulan**.

Mechanism of Action and Toxicology

General Mechanism of Organochlorine Insecticides

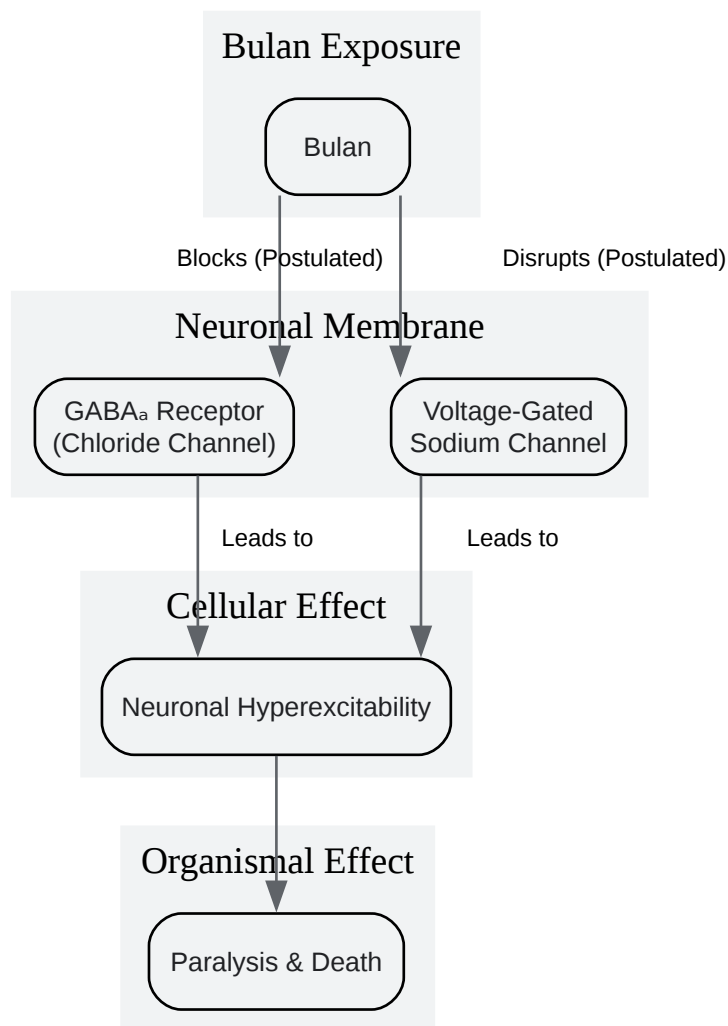
Organochlorine insecticides are well-documented neurotoxicants.[1][2] Their primary mode of action involves the disruption of normal nerve function, leading to hyperexcitability, convulsions, paralysis, and ultimately death of the insect.[1] Two primary molecular targets have been identified for this class of compounds:

- **Voltage-Gated Sodium Channels:** Some organochlorines, like DDT, bind to voltage-gated sodium channels, forcing them to remain open. This disrupts the normal repolarization of the neuronal membrane, leading to uncontrolled nerve impulses.
- **GABA_a Receptor-Chloride Channel Complex:** Other organochlorines, such as lindane, act as non-competitive antagonists of the GABA_a receptor.[3][4] By blocking the influx of chloride ions, they inhibit the hyperpolarizing effect of the neurotransmitter GABA, resulting in a state of neuronal hyperexcitability.[3]

Postulated Mechanism of Action for Bulan

Given its structural similarity to other organochlorine insecticides, it is highly probable that **Bulan** exerts its neurotoxic effects through one of the mechanisms described above. While specific studies definitively elucidating **Bulan**'s mechanism of action are not available, the

presence of the chlorinated phenyl groups suggests a likely interaction with neuronal ion channels.



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Caption: Postulated signaling pathway for **Bulan**'s neurotoxicity.

Toxicological Data

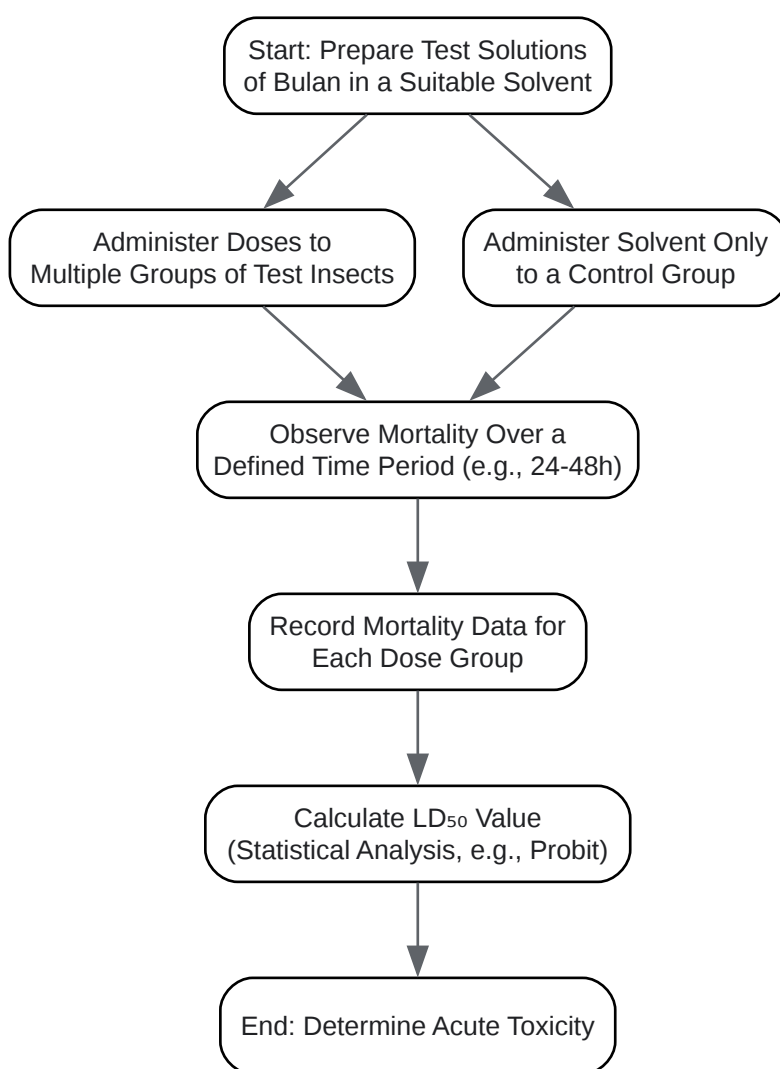
Quantitative toxicological data for **Bulan** is scarce in modern literature. As an older and discontinued insecticide, comprehensive studies meeting current regulatory standards are not available.

Experimental Protocols

Detailed experimental protocols specifically designed for **Bulan** are not available in the public domain. However, standard methodologies for assessing the toxicity of insecticides can be applied.

General Protocol for Insecticide Toxicity Testing

A common method for determining the acute toxicity of an insecticide is the LD₅₀ (Lethal Dose, 50%) test. This involves administering varying doses of the compound to a population of test organisms (e.g., insects, rodents) and observing the mortality rate.



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Caption: General experimental workflow for LD₅₀ determination.

Conclusion

Bulan is an organochlorine insecticide with a chemical structure indicative of neurotoxic properties. While specific experimental data on its synthesis and mechanism of action are limited, it is reasonable to postulate that it acts on neuronal ion channels, similar to other compounds in its class. This guide provides a foundational understanding of **Bulan** for scientific professionals, highlighting the need for further research to fully elucidate its toxicological profile.

Disclaimer: This document is for informational purposes only and is intended for a scientific audience. The information provided should not be used for any other purpose. **Bulan** is a legacy insecticide and is not approved for use in many countries.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Properties of Bulan]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089627#chemical-structure-and-properties-of-bulan>]

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